

4-Methyl-4'-acetoxybiphenyl: Structural Characterization and Synthetic Protocols

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Compound of Interest

Compound Name: 4-Methyl-4'-acetoxybiphenyl

Cat. No.: B8758356

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Introduction & Chemical Identity

4-Methyl-4'-acetoxybiphenyl (also known as 4'-acetoxy-4-methylbiphenyl or acetic acid 4'-methyl-4-biphenyl ester) is an organic ester belonging to the class of 4,4'-disubstituted biphenyls. It serves as a fundamental structural motif in the design of thermotropic liquid crystals (LCs) and as a versatile intermediate in organic synthesis.

Unlike its ketone analog (4-acetyl-4'-methylbiphenyl), this molecule features an oxygen-linked ester functionality, which imparts specific rotational freedom and polarity essential for mesophase formation in material science applications.

Key Identifiers

Property	Detail
IUPAC Name	4'-Methyl[1,1'-biphenyl]-4-yl acetate
Molecular Formula	C ₁₅ H ₁₄ O ₂
Molecular Weight	226.27 g/mol
Core Structure	Biphenyl scaffold with para-methyl and para-acetoxy substitutions
Physical State	White to off-white crystalline solid
Primary Application	Liquid crystal mesogen, organic synthesis intermediate

Chemical Structure & Molecular Properties[1][2][3][4][5]

The molecule consists of two phenyl rings connected by a single C-C bond (C1-C1'). The steric hindrance between the ortho hydrogens causes the two rings to twist out of coplanarity, typically creating a torsion angle of approximately 30–45° in solution, though this angle can flatten in the crystalline state due to packing forces.

Structural Analysis

- 4-Position (Methyl Group): Acts as a weak electron-donating group (EDG) via hyperconjugation. It provides the hydrophobic tail often required for liquid crystalline alignment.
- 4'-Position (Acetoxy Group): An electron-withdrawing group (EWG) via induction, but donating via resonance. The ester linkage (-O-CO-CH₃) introduces a dipole moment transverse to the long molecular axis, influencing the dielectric anisotropy () of the material.

Diagram: Structure and Electronic Effects

The following diagram illustrates the key structural features and electronic influences within the molecule.



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Caption: Structural connectivity and electronic effects in **4-Methyl-4'-acetoxybiphenyl**.

Synthesis & Fabrication Protocols

The synthesis of **4-Methyl-4'-acetoxybiphenyl** is most reliably achieved through a modular approach involving the construction of the biphenyl core followed by functional group manipulation. The preferred pathway utilizes a Suzuki-Miyaura Cross-Coupling followed by Acetylation.

Methodology: Step-by-Step Protocol

Step 1: Synthesis of 4-Hydroxy-4'-methylbiphenyl (Suzuki Coupling)

This step constructs the biaryl core.

- Reagents: 4-Tolylboronic acid (1.1 eq), 4-Bromophenol (1.0 eq), Pd(PPh₃)₄ (3-5 mol%), K₂CO₃ (2.0 eq).
- Solvent: Toluene/Ethanol/Water (2:1:1 v/v).
- Conditions: Reflux (90-100°C) for 12-24 hours under inert atmosphere (N₂ or Ar).

Protocol:

- Charge a 3-neck round-bottom flask with 4-bromophenol, 4-tolylboronic acid, and K₂CO₃.
- Degas the solvent mixture (Toluene/EtOH/H₂O) for 30 minutes and transfer to the flask.
- Add the Palladium catalyst under a counter-flow of nitrogen.

- Heat to reflux. Monitor reaction progress via TLC (Hexane:Ethyl Acetate 4:1).
- Workup: Cool to room temperature. Acidify with 1M HCl. Extract with ethyl acetate. Wash organic layer with brine, dry over MgSO_4 , and concentrate.
- Purification: Recrystallize from ethanol/water to yield 4-hydroxy-4'-methylbiphenyl (White solid, MP: $\sim 155\text{-}160^\circ\text{C}$).

Step 2: Acetylation to **4-Methyl-4'-acetoxybiphenyl**

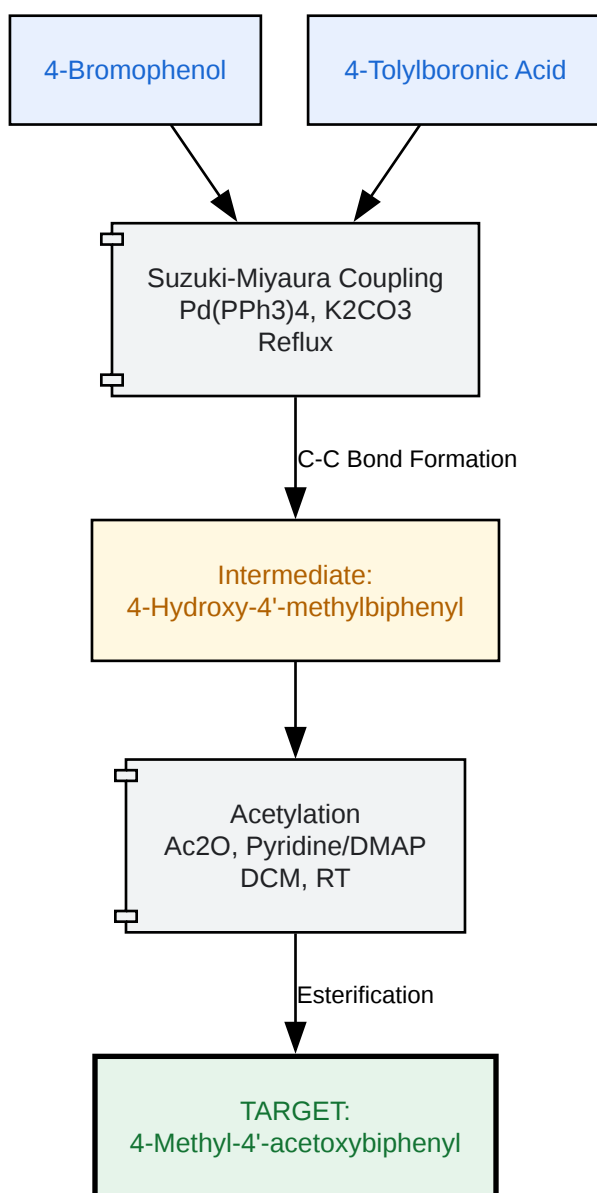
This step converts the phenol to the target ester.

- Reagents: 4-Hydroxy-4'-methylbiphenyl (1.0 eq), Acetic Anhydride (1.5 eq), Pyridine (1.5 eq) or Triethylamine/DMAP (cat).
- Solvent: Dichloromethane (DCM) or neat in acetic anhydride.
- Conditions: Room temperature (RT) for 2-4 hours.

Protocol:

- Dissolve the purified phenol from Step 1 in dry DCM.
- Add Pyridine (or Et_3N) and a catalytic amount of DMAP (4-dimethylaminopyridine).
- Add Acetic Anhydride dropwise at 0°C , then allow to warm to RT.
- Stir until TLC indicates complete consumption of the starting phenol.
- Workup: Quench with ice water. Wash the organic phase with 1M HCl (to remove pyridine), then saturated NaHCO_3 (to remove acetic acid), and finally brine.
- Purification: Evaporate solvent. Recrystallize the crude solid from ethanol or hexane to obtain pure **4-Methyl-4'-acetoxybiphenyl**.

Synthetic Workflow Diagram



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Caption: Synthetic pathway for **4-Methyl-4'-acetoxybiphenyl** via Suzuki coupling and acetylation.

Physical & Material Properties

Thermal and Phase Behavior

As a biphenyl ester, this compound exhibits phase transitions characteristic of rod-like (calamitic) mesogens. While the methyl group is short, preventing a wide nematic range compared to longer alkyl chains (e.g., pentyl/cyanobiphenyls), the compound typically shows:

- Melting Point (Crystalline

Isotropic/Nematic): Typically in the range of 80–120°C (dependent on purity and polymorph).

- Liquid Crystalline Phase: Often monotropic (observed only upon cooling) or enantiotropic with a narrow range. The acetoxy group facilitates lateral intermolecular interactions that can stabilize smectic or nematic phases when mixed with other LCs.

Solubility Profile

- Soluble: Dichloromethane, Chloroform, Ethyl Acetate, Toluene.
- Sparingly Soluble: Ethanol, Methanol (cold).
- Insoluble: Water.[\[1\]](#)

Spectroscopic Characterization Data (Expected)

- ^1H NMR (CDCl_3 , 400 MHz):
 - 2.32 (s, 3H, Ar- CH_3)
 - 2.40 (s, 3H, O-CO- CH_3)
 - 7.15 (d, 2H, Ar-H, ortho to acetoxy)
 - 7.25 (d, 2H, Ar-H, meta to methyl)
 - 7.45–7.55 (m, 4H, overlapping signals from biphenyl core protons).
- IR (ATR):
 - 1750–1760 cm^{-1} (C=O stretch, ester).
 - 1200–1220 cm^{-1} (C-O stretch).
 - 3030 cm^{-1} (Ar-C-H stretch).[\[2\]](#)

Reactivity & Stability

Chemical Stability

- Hydrolysis: The acetoxy ester bond is susceptible to hydrolysis under basic conditions (NaOH/KOH) or strong acidic conditions, reverting the molecule to 4-hydroxy-4'-methylbiphenyl.
- Fries Rearrangement: Under Lewis acid catalysis (e.g., AlCl_3) and high heat, the acetoxy group can migrate to the ortho position of the phenyl ring, forming a hydroxy-ketone derivative. This is a common side reaction to avoid during high-temperature processing.

Storage

- Store in a cool, dry place (2–8°C recommended).
- Protect from moisture to prevent slow hydrolysis of the ester.

References

- PubChem.4-Acetyl-4'-methylbiphenyl (Compound Summary). National Library of Medicine. [\[Link\]](#)(Note: Reference for the ketone analog and general biphenyl properties).
- PrepChem.Synthesis of 4-acetoxy-4'-biphenylcarboxylic acid. Preparative Chemistry Protocols.[3] [\[Link\]](#)

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Sources

- 1. 4-Methylbiphenyl, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [\[fishersci.ca\]](#)
- 2. 182.160.97.198:8080 [\[182.160.97.198:8080\]](#)
- 3. [scispace.com](#) [\[scispace.com\]](#)
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